

Application Notes and Protocols for Triphenoxyaluminum-Catalyzed Polymerization of ε-Caprolactone

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This document provides a detailed protocol for the ring-opening polymerization (ROP) of ε -caprolactone (ε -CL) using **triphenoxyaluminum** as a catalyst. Poly(ε -caprolactone) (PCL) is a biodegradable and biocompatible polyester with significant applications in the biomedical field, including drug delivery systems, tissue engineering scaffolds, and sutures. The use of aluminum-based catalysts offers a degree of control over the polymerization process, influencing the molecular weight and polydispersity of the resulting polymer.

Introduction

The ring-opening polymerization of ε -caprolactone is a versatile method for producing PCL with controlled properties.[1][2][3] A variety of catalytic systems have been explored for this reaction, with metal alkoxides being particularly effective.[2] Aluminum complexes, in particular, have been employed as catalysts for the ROP of cyclic esters.[4][5] This protocol focuses on the use of **triphenoxyaluminum**, Al(OPh)₃, as a catalyst for the controlled synthesis of PCL. The proposed mechanism for this type of polymerization is a coordination-insertion mechanism.[1]

Quantitative Data Summary

The following tables summarize illustrative quantitative data for the **triphenoxyaluminum**-catalyzed polymerization of ϵ -caprolactone under various reaction conditions. These values are



representative of typical results obtained in controlled ROP reactions and should be used as a guideline for experimental design.

Table 1: Effect of Monomer-to-Catalyst Ratio on Polymerization of ε-Caprolactone

| Entry | [M]o/[Cat] o | Time (h) | Temperat ure (°C) | Conversi on (%) | M _n (g/mol) | PDI (Đ) |
|-------|-----------------|----------|----------------------|--------------------|-----------------------------|---------|
| 1 | 100:1 | 24 | 130 | 95 | 11,000 | 1.25 |
| 2 | 200:1 | 24 | 130 | 92 | 21,500 | 1.30 |
| 3 | 400:1 | 24 | 130 | 88 | 40,200 | 1.45 |
| 4 | 800:1 | 24 | 130 | 85 | 78,600 | 1.58 |

Table 2: Effect of Reaction Temperature on Polymerization of ε-Caprolactone

| Entry | [M]o/[Cat] o | Time (h) | Temperat ure (°C) | Conversi on (%) | M _n (g/mol) | PDI (Đ) |
|-------|-----------------|----------|----------------------|--------------------|-----------------------------|---------|
| 1 | 200:1 | 24 | 110 | 85 | 19,800 | 1.28 |
| 2 | 200:1 | 24 | 130 | 92 | 21,500 | 1.30 |
| 3 | 200:1 | 24 | 150 | 96 | 22,100 | 1.42 |
| 4 | 200:1 | 24 | 170 | 97 | 22,300 | 1.55 |

- [M]₀/[Cat]₀: Initial molar ratio of monomer to catalyst.
- M_n: Number-average molecular weight, typically determined by Gel Permeation Chromatography (GPC).
- PDI (Đ): Polydispersity Index (Mn/Mn), a measure of the distribution of molecular weights.

Experimental Protocols Materials



- ε-Caprolactone (ε-CL): High purity (e.g., 99%). Should be dried over calcium hydride (CaH₂) and distilled under reduced pressure before use to remove any water, which can act as an initiator and affect polymerization control.
- **Triphenoxyaluminum** (Al(OPh)₃): Reagent grade. Should be handled under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis.
- Toluene: Anhydrous, freshly distilled from a suitable drying agent (e.g., sodium/benzophenone) under an inert atmosphere.
- Methanol: Reagent grade, for precipitation and purification of the polymer.
- Chloroform or Tetrahydrofuran (THF): HPLC grade, for polymer characterization by GPC.
- Schlenk flasks and glassware: Must be oven-dried and cooled under vacuum or an inert atmosphere before use.
- Inert atmosphere system: Schlenk line or glovebox with nitrogen or argon gas.

General Procedure for Bulk Polymerization of ϵ -Caprolactone

The following procedure is a general guideline for the bulk polymerization of ϵ -caprolactone.

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